Diiodomethane-d2 (CD_2I_2): A Technical Guide for Advanced Research

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Compound of Interest

Compound Name:	*Diiodomethane-d2*
CAS No.:	*15729-58-5*
Cat. No.:	*B098493*

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Introduction

Diiodomethane-d2 (CD_2I_2), also known as methylene-d2 iodide, is a deuterated isotopologue of diiodomethane.[1] It serves as a valuable tool for researchers and drug development professionals in a variety of applications, from mechanistic studies to the synthesis of complex labeled molecules.[1][2] The substitution of protium ('H) with deuterium (²H or D) imparts a greater molecular weight and distinct spectroscopic properties, enabling its use as a tracer in reaction mechanisms and as a building block in synthetic organic chemistry.[2] This guide provides an in-depth overview of the chemical properties, specifications, and key applications of **Diiodomethane-d2**, grounded in established scientific principles and practices.

Core Physicochemical Properties and Specifications

The utility of **Diiodomethane-d2** in a research setting is fundamentally dictated by its physical and chemical characteristics. Commercially available **Diiodomethane-d2** is typically a colorless to yellow liquid that may discolor upon exposure to light due to the liberation of iodine.[3][4] For this reason, it is often stabilized with copper or silver.[2][5]

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Key Specifications

High-purity **Diiodomethane-d2** is essential for reproducible and accurate experimental outcomes. Leading suppliers like Sigma-Aldrich and Cambridge Isotope Laboratories provide materials with high isotopic enrichment and chemical purity.[2][6]

Table 1: Typical Physicochemical Properties and Specifications of **Diiodomethane-d2**

Property	Value	Source(s)
Chemical Formula	CD_2I_2	[1][2]
Molecular Weight	269.85 g/mol	[2][7]
CAS Number	15729-58-5	[1][2]
Appearance	Colorless to yellow liquid	[3]
Density	3.325 g/mL at 25 °C	[1][2]
Boiling Point	68 °C at 15 mmHg	[1][2]
Melting Point	5 - 6 °C	[3]
Refractive Index	~1.741 (for non-deuterated)	[4]
Isotopic Purity	Typically ≥99 atom % D	[2]
Chemical Purity	Typically ≥99%	[2]
Solubility	Slightly soluble in water; soluble in organic solvents.	[4]

Note: Some physical properties are referenced from the non-deuterated analogue, Diiodomethane (CH_2I_2), as they are expected to be very similar.

Spectroscopic Profile

The deuterium labeling of **Diiodomethane-d2** results in a distinct spectroscopic signature compared to its non-deuterated counterpart.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: In ^{1}H NMR, the proton signal is absent. In ^{13}C NMR, the carbon signal exhibits a multiplet due to coupling with deuterium.
- Infrared (IR) Spectroscopy: The C-D stretching and bending vibrations appear at lower frequencies (wavenumbers) compared to the C-H vibrations in diiodomethane.
- Mass Spectrometry (MS): The molecular ion peak is observed at m/z 269.85, a mass shift of +2 compared to diiodomethane (M+2).[2][8]

Synthesis and Quality Control

Manufacturing Process Overview

The synthesis of **Diiodomethane-d2** typically involves a halogen exchange reaction, a well-established method in organic chemistry known as the Finkelstein reaction.[4][9] This process generally starts with a deuterated precursor, such as Dichloromethane-d2 (CD_2Cl_2).

The core transformation can be represented as: $CD_2Cl_2 + 2\ NaI \rightarrow CD_2I_2 + 2\ NaCl$[4]

This reaction is often carried out in a dry acetone solvent, where the resulting sodium chloride is insoluble and precipitates, driving the reaction to completion.[10]

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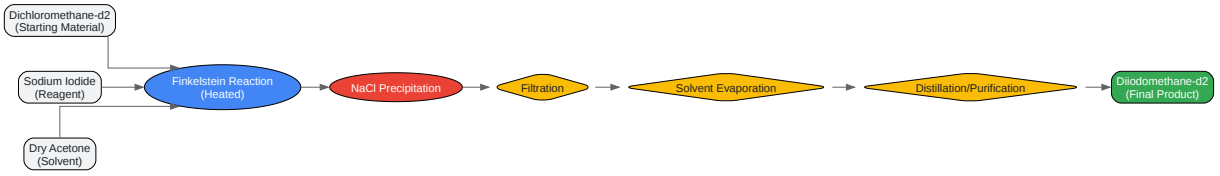

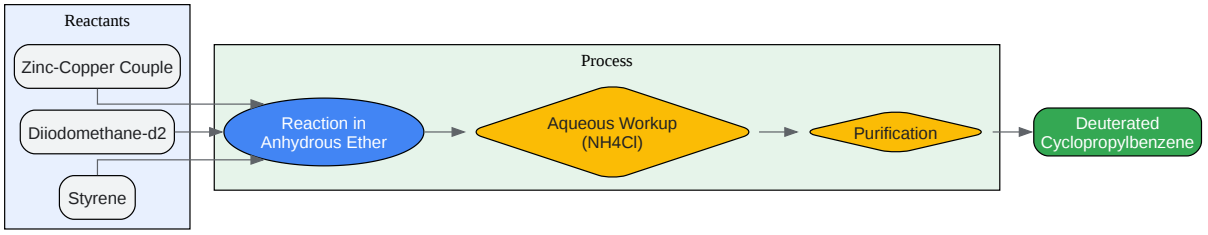

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- To cite this document: BenchChem. [Diiodomethane-d2 (CD_2I_2): A Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098493/docs#diiodomethane-d2-cd-i-a-technical-guide-for-advanced-research]

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